

# physical and chemical properties of 2-[(4-Methoxyphenoxy)methyl]oxirane

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## Compound of Interest

**Compound Name:** 2-[(4-Methoxyphenoxy)methyl]oxirane

**Cat. No.:** B1346572

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An In-depth Technical Guide to **2-[(4-Methoxyphenoxy)methyl]oxirane**

## Introduction

**2-[(4-Methoxyphenoxy)methyl]oxirane**, also commonly known by synonyms such as Glycidyl 4-Methoxyphenyl Ether and 1-(4-Methoxyphenoxy)-2,3-epoxypropane, is a bifunctional organic compound of significant interest in synthetic and medicinal chemistry.<sup>[1]</sup> Its molecular architecture is characterized by a reactive oxirane (epoxide) ring tethered to a 4-methoxyphenyl ether moiety via a methylene bridge. This unique combination of a strained, electrophilic three-membered ring and a functionalized aromatic system makes it a versatile intermediate for the synthesis of a wide array of more complex molecules, including active pharmaceutical ingredients (APIs) and specialized epoxy resins.<sup>[2][3]</sup> The high reactivity of the epoxide ring allows for facile, stereospecific ring-opening reactions, providing a strategic entry point for introducing diverse functional groups, a cornerstone of modern drug discovery and materials science.<sup>[4]</sup>

## Physicochemical Properties

The fundamental physical and chemical characteristics of **2-[(4-Methoxyphenoxy)methyl]oxirane** define its behavior, handling requirements, and suitability for various applications. These properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[5][6]
Molecular Weight	180.20 g/mol	[5][6]
CAS Number	2211-94-1	[6][7]
Appearance	White to light yellow powder or solid	[6]
Melting Point	45-48 °C (lit.)	[2][6]
Boiling Point	88-90 °C @ 0.05 Torr	[8]
InChI Key	AVWGFHZLPMLKBL-UHFFFAOYSA-N	[6][9]
SMILES	COc1ccc(OCC2CO2)cc1	[5][6]

At standard temperature and pressure, the compound exists as a low-melting solid. Its solubility is generally poor in water but high in common organic solvents such as alcohols, ethers, and chlorinated hydrocarbons, which is typical for a molecule with both polar (ether, epoxide) and nonpolar (aromatic ring) character.

## Chemical Reactivity and Mechanistic Insights

The chemical behavior of **2-[(4-Methoxyphenoxy)methyl]oxirane** is dominated by the high ring strain of the epoxide moiety. This inherent strain makes the carbon atoms of the ring highly electrophilic and susceptible to nucleophilic attack, leading to a ring-opening reaction. This process is the cornerstone of its utility as a synthetic intermediate.

## Nucleophilic Ring-Opening

The epoxide ring can be opened by a wide variety of nucleophiles, including amines, alcohols, thiols, and water. The reaction can proceed under either basic or acidic conditions, with distinct regioselectivity.

- **Base-Catalyzed Opening:** In the presence of a strong, non-hindered base, the nucleophile attacks the less sterically hindered terminal carbon of the epoxide (an SN2-type

mechanism). This pathway is highly predictable and is often preferred for synthetic applications requiring precise regiocontrol.

- Acid-Catalyzed Opening: Under acidic conditions, the epoxide oxygen is first protonated, creating a better leaving group. The nucleophile then attacks the more substituted carbon atom, which can better stabilize the partial positive charge that develops in the transition state.

Due to this reactivity, the compound is incompatible with strong acids, bases, and oxidizing agents, which can catalyze polymerization or decomposition, potentially in an exothermic manner.<sup>[10]</sup>

The oxirane ring is a valuable pharmacophore in drug discovery. Its ability to act as an alkylating agent allows it to form covalent bonds with nucleophilic residues (e.g., cysteine, serine, lysine) in the active sites of enzymes, leading to irreversible inhibition.<sup>[3]</sup> This mechanism is exploited in the design of targeted covalent inhibitors. Furthermore, the epoxide functional group is a key intermediate in the synthesis of numerous approved pharmaceuticals.<sup>[4]</sup>

## Standard Synthetic Protocol

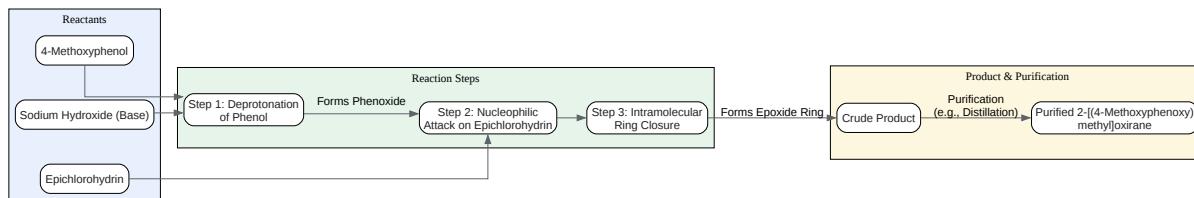
The most common and industrially viable method for synthesizing **2-[(4-Methoxyphenoxy)methyl]oxirane** is through the Williamson ether synthesis, reacting 4-methoxyphenol with epichlorohydrin in the presence of a base.

## Step-by-Step Methodology

- Deprotonation: 4-Methoxyphenol is dissolved in a suitable solvent, and a stoichiometric amount of a strong base, such as sodium hydroxide, is added to deprotonate the phenolic hydroxyl group, forming the more nucleophilic sodium 4-methoxyphenoxide.
- Nucleophilic Substitution: Epichlorohydrin is added to the reaction mixture. The phenoxide ion acts as a nucleophile, attacking the primary carbon of epichlorohydrin and displacing the chloride ion.
- Intramolecular Cyclization (Dehydrohalogenation): The resulting intermediate undergoes an intramolecular SN<sub>2</sub> reaction, where the newly formed alkoxide attacks the carbon bearing

the chlorine, displacing it to form the stable oxirane ring. This step is often facilitated by the base present in the reaction mixture.

- **Workup and Purification:** The reaction is quenched, and the product is extracted into an organic solvent. The crude product is then purified, typically by vacuum distillation or recrystallization, to yield the final compound.



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Caption: Synthetic workflow for **2-[(4-Methoxyphenoxy)methyl]oxirane**.

## Applications in Drug Development and Materials Science

The dual functionality of **2-[(4-Methoxyphenoxy)methyl]oxirane** makes it a valuable building block.

- **Pharmaceutical Intermediates:** The epoxide handle is a key site for modification. Ring-opening with amine nucleophiles is a common strategy for building beta-amino alcohol scaffolds, which are prevalent in many classes of drugs, including beta-blockers. The methoxyphenyl group itself is a common structural motif in pharmaceuticals, contributing to

receptor binding and influencing pharmacokinetic properties. The related oxetane ring system has also seen increasing use in drug discovery to improve properties like solubility and metabolic stability.[11][12]

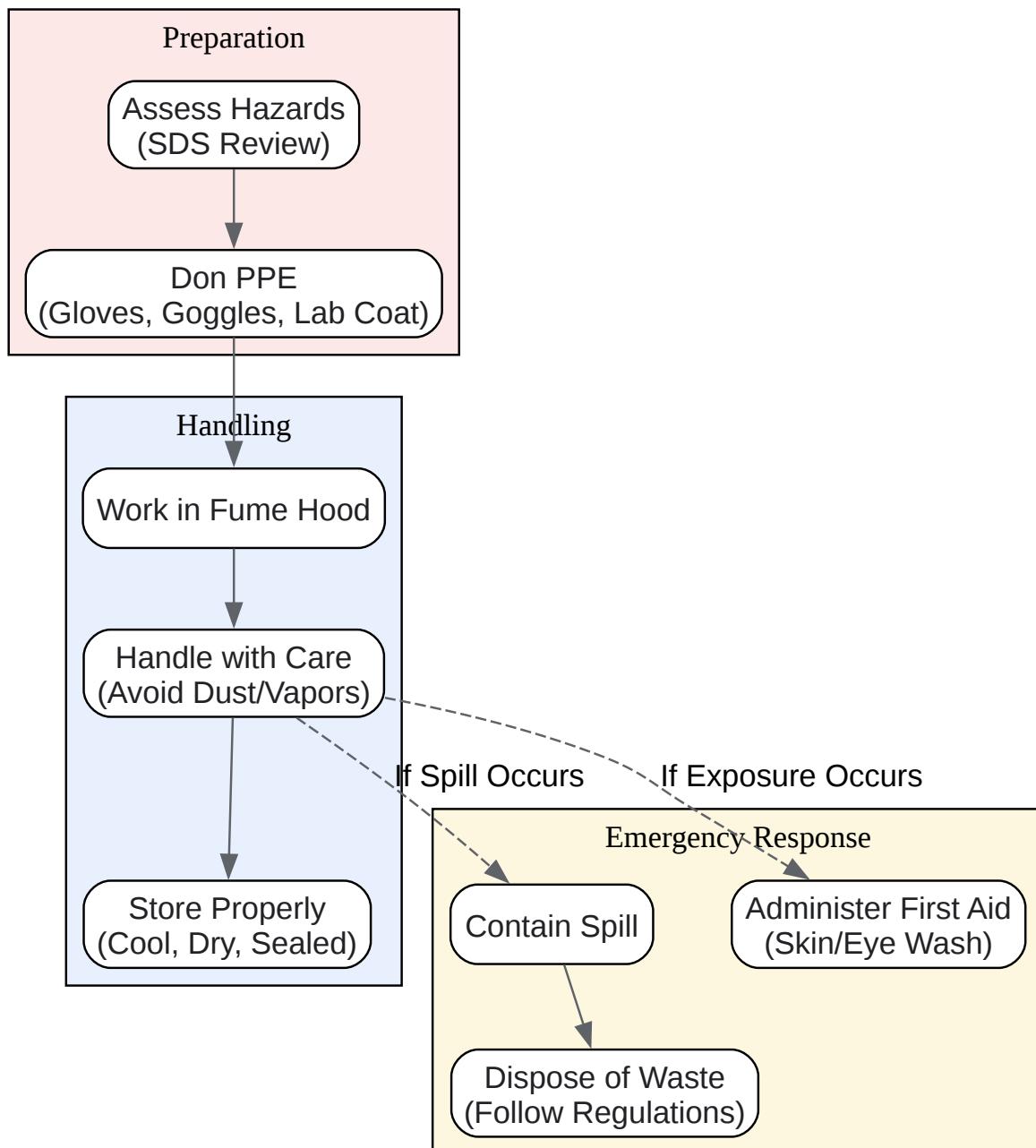
- **Epoxy Resins and Polymers:** This molecule can serve as a monomer or a cross-linking agent in polymerization reactions. The ring-opening of the epoxide can be initiated to form long polymer chains, creating epoxy resins. The presence of the 4-methoxyphenyl group can impart specific properties to the final material, such as thermal stability, refractive index, and adhesion. 4-Methoxyphenol, a precursor, is itself used as a polymerization inhibitor and stabilizer.

## Safety, Handling, and Storage

As a reactive epoxide, **2-[(4-Methoxyphenoxy)methyl]oxirane** requires careful handling to minimize risk. It is classified as a substance that causes skin and serious eye irritation, and it is suspected of causing genetic defects.[1][7][13]

## Recommended Handling Protocol

- **Engineering Controls:** All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[7]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[6][7]
- **Dispensing:** Handle as a solid in a contained manner to prevent dust generation. Avoid creating dust clouds.
- **Incompatibilities:** Keep away from strong acids, bases, oxidizing agents, and sources of ignition.[10]
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed, light-resistant container.[10] Refrigerated storage is often recommended to ensure long-term stability.[7]
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Contaminated clothing should be removed and washed before reuse.[14]

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